

Proper Disposal of Malathion beta-Monoacid-d5: A Step-by-Step Guide

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Compound of Interest

Compound Name: Malathion beta-Monoacid-d5

Cat. No.: B15294239

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Disclaimer: This document provides guidance on the proper disposal of **Malathion beta-Monoacid-d5**. As a deuterated metabolite of Malathion, it should be handled with the same precautions as the parent compound. Always consult your institution's Environmental Health and Safety (EHS) department for specific protocols and ensure compliance with all local, state, and federal regulations.

Immediate Safety and Logistical Information

Malathion beta-Monoacid-d5, a metabolite of the organophosphate insecticide Malathion, should be treated as a hazardous chemical. It is harmful if swallowed and may cause an allergic skin reaction. It is also very toxic to aquatic life with long-lasting effects.[1] Immediate actions should prioritize personal safety and environmental protection.

Personal Protective Equipment (PPE)

When handling **Malathion beta-Monoacid-d5**, the following PPE is mandatory:

- Gloves: Chemical-resistant gloves (e.g., nitrile rubber, butyl rubber, or Viton®).[2]
- Eye Protection: Chemical safety goggles or a face shield.[2][3]
- Lab Coat: A standard laboratory coat to protect from skin contact.
- Respiratory Protection: If there is a risk of generating dust or aerosols, a NIOSH-approved respirator should be worn.[3]

Emergency Procedures

- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.[\[4\]](#)[\[5\]](#)
- Eye Contact: Flush eyes with clean water for at least 15 minutes, holding the eyelids open. [\[4\]](#) Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Seek immediate medical attention.[\[4\]](#)[\[6\]](#)
- Spill: For small spills, absorb the material with an inert absorbent such as vermiculite, dry sand, or earth.[\[5\]](#) Scoop the material into a labeled, sealed container for hazardous waste disposal. Ensure the area is well-ventilated. Avoid flushing spills into sewers or waterways.[\[5\]](#) [\[6\]](#)

Quantitative Data: Exposure Limits for Malathion

As a direct metabolite, the exposure limits for Malathion provide a crucial safety reference for handling **Malathion beta-Monoacid-d5**.

Parameter	Value	Issuing Organization
Permissible Exposure Limit (PEL)	15 mg/m ³ (Total Dust)	OSHA
Recommended Exposure Limit (REL)	10 mg/m ³ (Total Dust)	NIOSH
Threshold Limit Value (TLV)	1 mg/m ³ (Inhalable fraction and vapor)	ACGIH

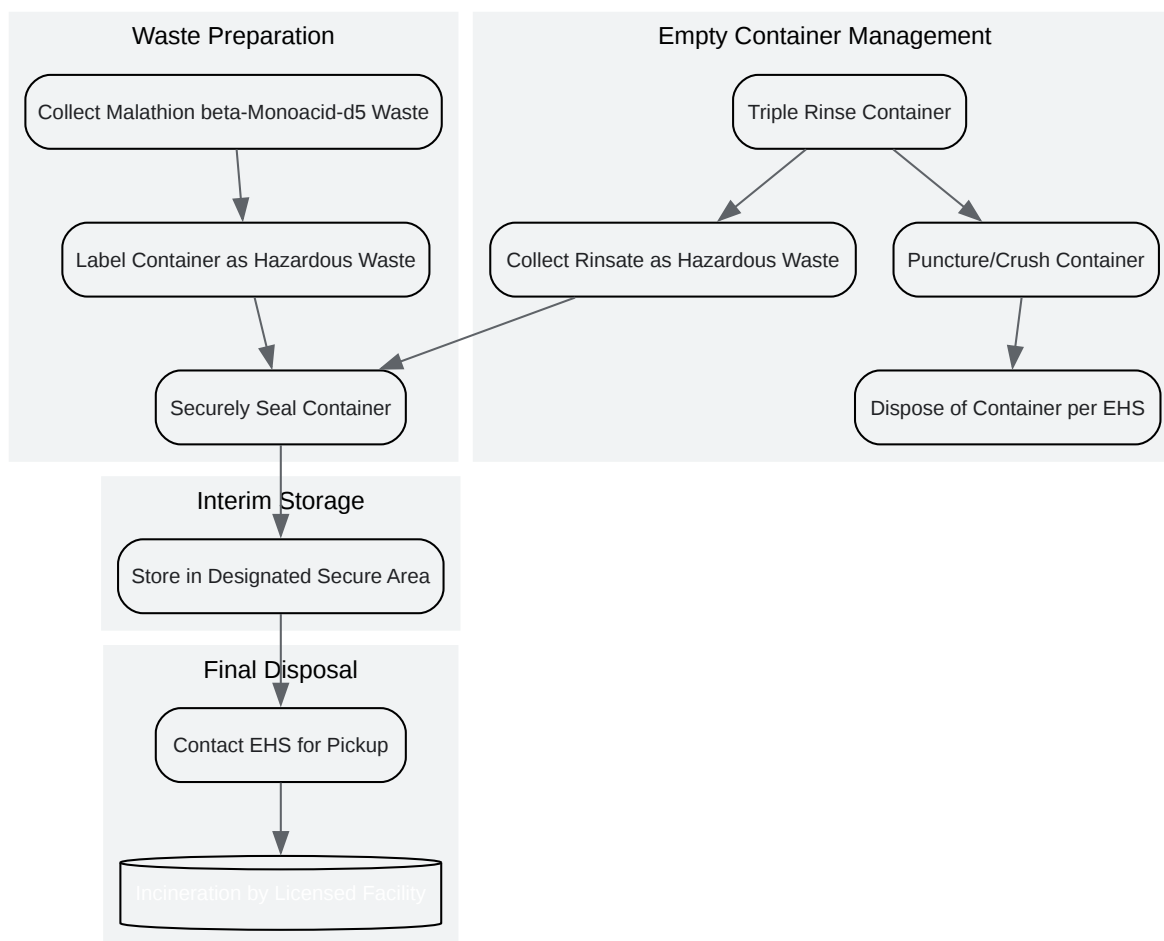
This data is for the parent compound, Malathion, and should be used as a conservative guideline for its deuterated metabolite.

Step-by-Step Disposal Protocol

The primary recommended method for the disposal of Malathion and its derivatives is incineration by a licensed hazardous waste disposal facility.

- Segregation and Collection:
 - Collect all waste containing **Malathion beta-Monoacid-d5** in a dedicated, clearly labeled, and sealed container.
 - The container must be compatible with the chemical and properly labeled with "Hazardous Waste," the chemical name ("**Malathion beta-Monoacid-d5**"), and any associated hazard symbols.
 - Do not mix with other waste streams unless explicitly approved by your EHS department.
- Storage:
 - Store the sealed hazardous waste container in a designated, secure, and well-ventilated area, away from incompatible materials.[\[6\]](#)
 - Storage temperature should not exceed 25°C (77°F).[\[6\]](#)
- Arranging for Disposal:
 - Contact your institution's EHS department to schedule a pickup for hazardous waste.
 - Provide them with a complete inventory of the waste, including the chemical name and quantity.
- Empty Container Disposal:
 - Empty containers that held **Malathion beta-Monoacid-d5** must also be treated as hazardous waste unless properly decontaminated.
 - A common decontamination procedure is a triple rinse with a suitable solvent.[\[7\]](#) The rinsate must be collected and disposed of as hazardous waste.
 - After triple rinsing, the container should be punctured or crushed to prevent reuse and disposed of according to institutional guidelines.[\[7\]](#)[\[8\]](#)

Disposal Workflow Diagram



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Caption: Disposal workflow for **Malathion beta-Monoacid-d5**.

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